

Personal protective equipment for handling 2-Amino-5-iodo-4-methylpyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-5-iodo-4-methylpyridine

Cat. No.: B1285552

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Essential Safety and Handling Guide for 2-Amino-5-iodo-4-methylpyridine

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper use of **2-Amino-5-iodo-4-methylpyridine** (CAS RN: 356561-08-5), ensuring operational safety and appropriate disposal.

Chemical Identity:

- Name: **2-Amino-5-iodo-4-methylpyridine**
- Synonyms: 2-Amino-5-iodo-4-picoline, 5-Iodo-4-methylpyridin-2-amine[1]
- Appearance: Light yellow to brown to dark green powder or crystal[2]

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet from TCI Chemicals, **2-Amino-5-iodo-4-methylpyridine** is classified as causing skin and serious eye irritation.[3] Therefore, adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Summary of Required Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields, chemical goggles, or a face shield.[3][4]	To protect eyes from splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).[3][4]	To prevent skin contact and absorption.
Skin and Body Protection	Laboratory coat, protective clothing.[3][4]	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4]	To avoid inhalation of dust.

Operational and Handling Protocols

Proper handling procedures are critical to maintaining a safe laboratory environment. The following steps should be strictly followed when working with **2-Amino-5-iodo-4-methylpyridine**.

Handling Procedures:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood to minimize dust dispersion.[3][4]
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing. [3]
- Personal Hygiene: Wash hands and face thoroughly after handling the compound. Do not eat, drink, or smoke in the work area.[3][5]
- Storage: Keep the container tightly closed and store it in a cool, shaded area, avoiding exposure to light.[3]

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of water. If skin irritation occurs, seek medical attention.[3]
- Eye Contact: Rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, seek medical attention. [3]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek medical advice if you feel unwell.[3]
- Ingestion: Rinse the mouth with water. Seek medical attention.[3]

Disposal Plan

The disposal of **2-Amino-5-iodo-4-methylpyridine** and its contaminated materials must be handled as hazardous waste.

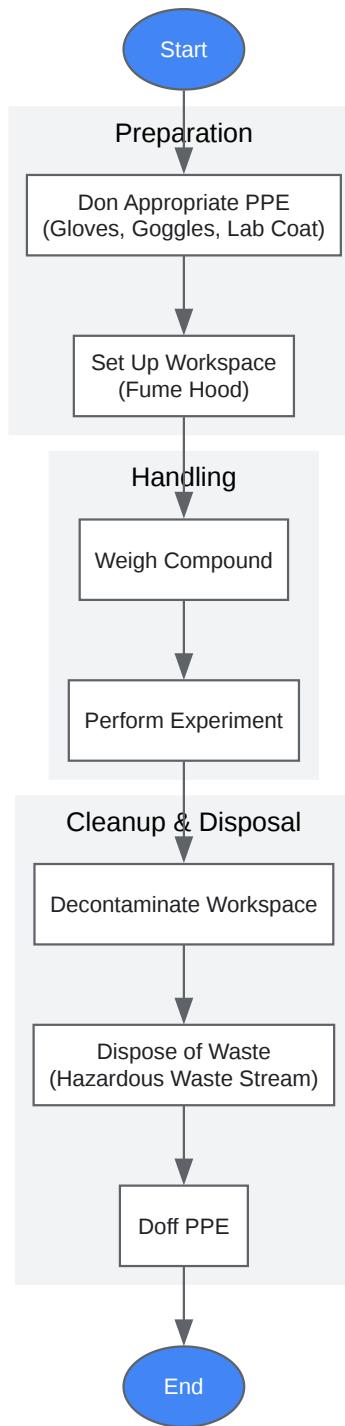
Disposal Procedures:

- Waste Classification: All waste containing this compound, including unused product and contaminated lab supplies (e.g., gloves, wipes), must be treated as hazardous waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container for hazardous materials.
- Licensed Disposal: Entrust the disposal of the waste to a licensed waste disposal company. [3] Adhere to all local, state, and federal regulations for chemical waste disposal.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **2-Amino-5-iodo-4-methylpyridine** in a laboratory setting, from preparation to disposal.

Workflow for Handling 2-Amino-5-iodo-4-methylpyridine

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Amino-5-iodo-4-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1285552#personal-protective-equipment-for-handling-2-amino-5-iodo-4-methylpyridine>

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